

Safe Disposal of 2-Acetyl-5-methylfuran: A Procedural Guide

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Compound of Interest

Compound Name: 2-Acetyl-5-methylfuran

Cat. No.: B071968

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This document provides comprehensive guidance on the proper disposal procedures for **2-Acetyl-5-methylfuran**, tailored for laboratory and research professionals. Adherence to these protocols is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is imperative to be familiar with the inherent hazards of **2-Acetyl-5-methylfuran**. This compound is classified as harmful if swallowed and is a combustible liquid[1][2].

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **2-Acetyl-5-methylfuran**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Acetyl-5-methylfuran**, essential for safe handling and storage:

Property	Value
CAS Number	1193-79-9
Molecular Formula	C ₇ H ₈ O ₂
Molecular Weight	124.14 g/mol [3]
Appearance	Light yellow to brown clear liquid
Density	1.066 g/mL at 25 °C[1]
Boiling Point	100-101 °C at 25 mmHg[1]
Flash Point	80 °C (176 °F) - closed cup[1]
Hazard Class	Acute Toxicity 4 (Oral)[1]
Storage Class	10 - Combustible liquids[1]

Step-by-Step Disposal Protocol

The disposal of **2-Acetyl-5-methylfuran** must be conducted in a manner that minimizes environmental release and adheres to regulatory requirements.

Step 1: Waste Identification and Segregation

- Clearly label all waste containers containing **2-Acetyl-5-methylfuran** with its name and associated hazards.
- Do not mix **2-Acetyl-5-methylfuran** waste with incompatible materials, such as strong oxidizing agents or strong bases[4].

Step 2: Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Ventilate:** Ensure the area is well-ventilated. For large spills, evacuate non-essential personnel.
- Eliminate Ignition Sources:** Remove all open flames, sparks, and hot surfaces from the immediate vicinity[4][5].

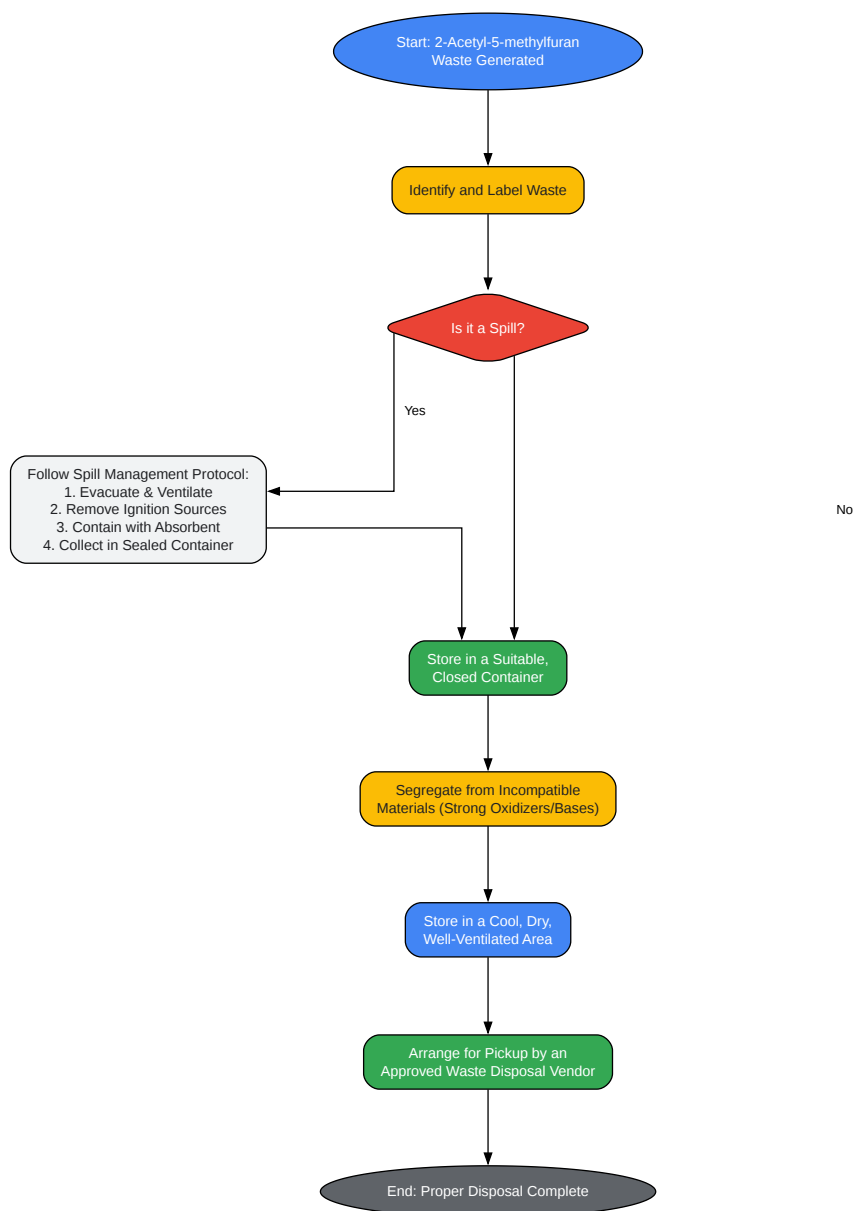
- Containment: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spill[4].
- Collection: Carefully collect the absorbed material and place it into a suitable, closed container for disposal[4].
- Decontamination: Clean the spill area thoroughly with soap and water.

Step 3: Final Disposal

- Approved Waste Disposal Facility: The final disposal of **2-Acetyl-5-methylfuran** waste must be carried out by an approved and licensed waste disposal company[2][4][5].
- Regulatory Compliance: All disposal activities must comply with local, regional, and national hazardous waste regulations[6].
- Prohibited Disposal Methods:
 - DO NOT dispose of **2-Acetyl-5-methylfuran** down the drain or into the sanitary sewer system[4][6].
 - DO NOT allow the material to contaminate ground or surface water[4].

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **2-Acetyl-5-methylfuran**.



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Caption: Workflow for the safe disposal of **2-Acetyl-5-methylfuran**.

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